

# Technical Guide: 3-(Methylsulfonyl)benzylamine Hydrochloride

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## Compound of Interest

Compound Name: 3-(Methylsulfonyl)benzylamine  
hydrochloride

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## Abstract

This technical guide provides a comprehensive overview of **3-(Methylsulfonyl)benzylamine hydrochloride**, a chemical intermediate with potential applications in synthetic and medicinal chemistry. This document consolidates available data on its chemical identity, properties, and a generalized synthesis approach. Due to the limited publicly available research on this specific compound, this guide focuses on its chemical characteristics and its utility as a building block for the synthesis of more complex molecules. This guide addresses the current information gap and highlights opportunities for future research into the potential biological activities of its derivatives.

## Chemical Identity and Properties

**3-(Methylsulfonyl)benzylamine hydrochloride** is a benzylamine derivative characterized by a methylsulfonyl group at the meta position of the phenyl ring. The hydrochloride salt form enhances its stability and solubility in aqueous media.

IUPAC Name: (3-methylsulfonylphenyl)methanamine;hydrochloride[1]

Alternative IUPAC Name: [3-(methylsulfonyl)phenyl]methanamine hydrochloride[2]

Synonyms: 3-(Methylsulfonyl)benzylamine HCl, (3-(Aminomethyl)phenyl)methyl sulfone hydrochloride

## Physicochemical Data

The following table summarizes the key physicochemical properties of **3-(Methylsulfonyl)benzylamine hydrochloride**.

Property	Value	Reference
CAS Number	855267-50-4	[1]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> ClNO <sub>2</sub> S	[1]
Molecular Weight	221.71 g/mol	[2]
Appearance	White to off-white solid (typical)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Soluble in water	Implied by salt form
InChI Key	IIWJGYTVYJXGTA-UHFFFAOYSA-N	[1][2]
SMILES	CS(=O)(=O)c1cccc(CN)c1.Cl	[1]

## Synthesis and Manufacturing

A detailed, peer-reviewed experimental protocol for the specific synthesis of **3-(Methylsulfonyl)benzylamine hydrochloride** is not readily available in the public domain. However, based on established organic chemistry principles and synthesis routes for analogous compounds, a plausible synthetic pathway can be proposed.

## Generalized Experimental Protocol: Reductive Amination

A common method for the synthesis of benzylamines is the reductive amination of the corresponding benzaldehyde.

#### Reaction Scheme:

3-(Methylsulfonyl)benzaldehyde + Ammonia + Reducing Agent → 3-(Methylsulfonyl)benzylamine

The resulting free base can then be treated with hydrochloric acid to yield the hydrochloride salt.

#### Materials:

- 3-(Methylsulfonyl)benzaldehyde
- Ammonia source (e.g., ammonium chloride, ammonia in methanol)
- Reducing agent (e.g., sodium borohydride, sodium cyanoborohydride, catalytic hydrogenation)
- Anhydrous solvent (e.g., methanol, ethanol)
- Hydrochloric acid (e.g., in diethyl ether or isopropanol)

#### Procedure Outline:

- **Imine Formation:** 3-(Methylsulfonyl)benzaldehyde is dissolved in an appropriate anhydrous solvent, followed by the addition of an ammonia source. The reaction is stirred at room temperature to facilitate the formation of the corresponding imine intermediate.
- **Reduction:** The reducing agent is added portion-wise to the reaction mixture, controlling the temperature with an ice bath if necessary. The reaction is monitored by a suitable analytical technique (e.g., Thin Layer Chromatography, Liquid Chromatography-Mass Spectrometry) until the starting material is consumed.
- **Work-up and Isolation:** The reaction is quenched, and the product is extracted into an organic solvent. The organic layers are combined, dried, and the solvent is removed under reduced pressure to yield the crude 3-(Methylsulfonyl)benzylamine free base.
- **Salt Formation:** The crude free base is dissolved in a suitable solvent, and a solution of hydrochloric acid is added dropwise until precipitation is complete. The resulting solid is

collected by filtration, washed with a cold solvent, and dried under vacuum to afford **3-(Methylsulfonyl)benzylamine hydrochloride**.

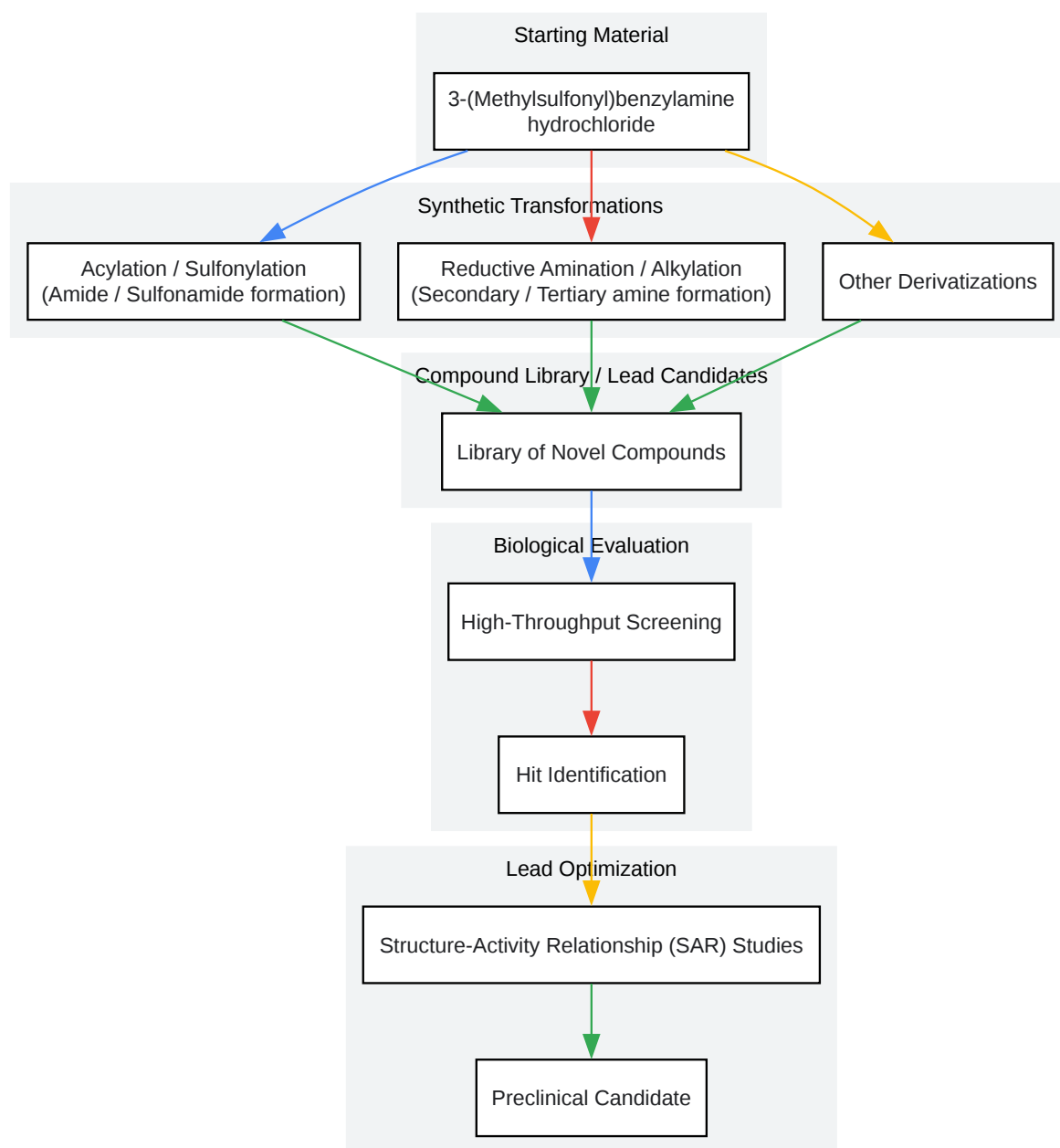
Note: This is a generalized protocol and would require optimization of reaction conditions, stoichiometry, and purification methods.

## Applications in Research and Development

Based on its structure, **3-(Methylsulfonyl)benzylamine hydrochloride** is primarily utilized as a versatile building block in organic synthesis. The primary amine serves as a nucleophilic handle for the construction of a diverse range of molecular scaffolds.

## Logical Workflow for Synthetic Applications

The following diagram illustrates a logical workflow for the utilization of **3-(Methylsulfonyl)benzylamine hydrochloride** in a research and development setting.



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## References

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